

(difluoro)methyl-phosphine molecular weight and formula

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Compound of Interest

Compound Name: Phosphine, (difluoro)methyl
Cat. No.: B14128052

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Technical Guide: (Difluoro)methyl-phosphine

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical data on (difluoro)methyl-phosphine, a compound of interest in various chemical research and development applications.

Core Molecular Data

(Difluoro)methyl-phosphine is a phosphorus-containing organic compound. Its fundamental molecular properties are summarized below.

Property	Value
Chemical Formula	CH3F2P[1][2][3]
Molecular Weight	84.0051 g/mol [1][2]
IUPAC Name	(Difluoro)methyl-phosphine[1][2]
CAS Registry Number	753-59-3[1][2]

Molecular Structure

The structural arrangement of (difluoro)methyl-phosphine consists of a central phosphorus atom bonded to a methyl group and two fluorine atoms.



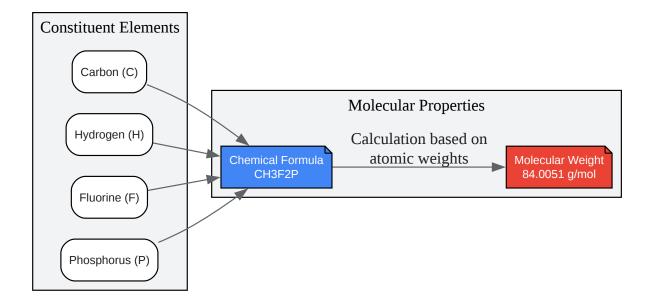
Caption: Ball-and-stick model of the (difluoro)methyl-phosphine molecule.

Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of (difluoro)methyl-phosphine are beyond the scope of this document. For specific methodologies, researchers are advised to consult peer-reviewed chemical literature and established synthetic chemistry databases.

Signaling Pathways and Logical Relationships

The following diagram illustrates the logical relationship between the elemental components and the final molecular properties of (difluoro)methyl-phosphine.



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Caption: Derivation of molecular properties from elemental composition.

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References

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